An In-Depth Technical Guide to the Spectroscopic Characterization of 2-Diphenylaminoethanol

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Compound of Interest

Compound Name:	*2-Diphenylaminoethanol*
CAS No.:	*6315-51-1*
Cat. No.:	*B1293607*

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Prepared by: Gemini, Senior Application Scientist

Introduction: The Molecular Blueprint of 2-Diphenylaminoethanol

2-Diphenylaminoethanol (CAS No. 91-91-8), a tertiary amino alcohol, serves as a valuable intermediate in organic synthesis, finding applications in the development of pharmaceuticals and other specialty chemicals. Its molecular architecture, featuring two phenyl rings attached to a nitrogen atom and a primary alcohol functional group, imparts a unique combination of steric and electronic properties. Accurate and unambiguous structural confirmation is paramount for its use in any research or development setting.

This guide provides a comprehensive analysis of the key spectroscopic techniques used to elucidate and verify the structure of **2-Diphenylaminoethanol**: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). As direct experimental spectra are not consistently available in public databases, this document

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leverages foundational spectroscopic principles and computed data to predict and interpret the characteristic spectral features of the molecule. This approach not only serves to identify the compound but also provides researchers with a framework for interpreting their own experimental data.

Caption: Molecular Structure of **2-Diphenylaminoethanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the precise connectivity of atoms in a molecule. By analyzing the chemical environment of ^{1}H and ^{13}C nuclei, we can map the complete carbon-hydrogen framework.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum provides information on the number of different types of protons and their neighboring protons. For **2-Diphenylaminoethanol**, we anticipate four distinct signals.

Rationale for Predictions: The prediction of chemical shifts is based on established principles where electronegative atoms like oxygen and nitrogen deshield adjacent protons, causing them to resonate at a higher frequency (further downfield).[1]

- Aromatic Protons (a, b, c): The ten protons on the two phenyl rings are electronically coupled to the nitrogen atom. This results in complex, overlapping multiplets. Protons in the ortho position (c) are expected to be slightly upfield of the meta (b) and para (a) protons due to the electron-donating effect of the nitrogen.

- Methylene Protons (d): The two protons on the carbon adjacent to the nitrogen ($N-CH_2$) are deshielded by the nitrogen and are expected to appear as a triplet due to coupling with the adjacent CH_2 protons.

- Methylene Protons (e): The two protons on the carbon adjacent to the hydroxyl group (CH_2-OH) are more strongly deshielded by the highly electronegative oxygen atom, placing them further downfield. They will also appear as a triplet.

- Hydroxyl Proton (f): The alcohol proton is typically a broad singlet. Its chemical shift is highly dependent on solvent, concentration, and temperature due to hydrogen bonding.[1] This

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peak will disappear upon shaking the sample with a drop of D_2O, a key confirmatory test.

Table 1: Predicted ^1H NMR Spectral Data for **2-Diphenylaminoethanol** (in $CDCl_3$)

Label	Predicted δ (ppm)	Multiplicity	Integration	Assignment
a, b, c	**6.9 - 7.3**	**Multiplet**	**10H**	**Ar-H**
d	~ 3.8 - 4.0	Triplet	2H	N-CH_2-CH_2-OH
e	~ 3.6 - 3.8	Triplet	2H	N-CH_2-CH_2-OH

| f | Variable (e.g., 1.5 - 3.0) | Broad Singlet | 1H | -OH |

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum reveals the number of unique carbon environments in the molecule. For **2-Diphenylaminoethanol**, symmetry considerations lead to the prediction of six distinct signals. This prediction is supported by computed data available in spectral databases.[2]

Rationale for Predictions: Carbon chemical shifts are influenced by the hybridization and electronic environment.

- Aromatic Carbons (C1, C2, C3, C4): Four signals are expected for the aromatic carbons. The ipso-carbon (C1) directly attached to the nitrogen will be the most downfield. The other three signals correspond to the ortho, meta, and para carbons.
- Aliphatic Carbons (C5, C6): The carbon attached to the oxygen (C6) will be further downfield than the carbon attached to the nitrogen (C5) due to oxygen's higher electronegativity.

Table 2: Predicted ^{13}C NMR Spectral Data for **2-Diphenylaminoethanol** (in $CDCl_3$)

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Label	Predicted δ (ppm)	Assignment
C1	**~ 148**	**C-N (ipso)**
C2	~ 129	Ar-CH (para)
C3	~ 121	Ar-CH (ortho)
C4	~ 120	Ar-CH (meta)
C5	~ 61	N-CH_2

| C6 | ~ 55 | CH_2-OH |

Experimental Protocol: NMR Spectrum Acquisition

This protocol outlines a self-validating system for acquiring high-quality NMR data.

- Sample Preparation:
  - Accurately weigh 5-10 mg of the **2-Diphenylaminoethanol** sample.
  - Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. The use of a standard ensures accurate chemical shift referencing (δ = 0.00 ppm).
  - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup (400 MHz Spectrometer):
  - Insert the sample into the spectrometer.
  - Lock the spectrometer onto the deuterium signal of the $CDCl_3$. This step is crucial for maintaining a stable magnetic field.
  - Shim the magnetic field to optimize its homogeneity, aiming for a narrow and symmetrical TMS peak shape. This ensures high resolution.
- ^1H NMR Acquisition:

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- Acquire a standard one-dimensional proton spectrum.
- Set the spectral width to cover a range of -1 to 12 ppm.
- Use a 90° pulse angle and a relaxation delay of 2-5 seconds to ensure quantitative integration.
- Accumulate at least 16 scans to achieve a good signal-to-noise ratio.

- ^{13}C NMR Acquisition:
  - Switch the probe to the ^{13}C channel.
  - Acquire a proton-decoupled ^{13}C spectrum. Decoupling collapses multiplets into singlets, simplifying the spectrum and improving signal-to-noise.
  - Set the spectral width to cover 0 to 200 ppm.
  - Accumulate a sufficient number of scans (e.g., 1024 or more) as the ^{13}C isotope has a low natural abundance.

- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase correct the spectrum to ensure all peaks are in positive absorption mode.
  - Perform baseline correction.
  - Calibrate the ^{1}H spectrum by setting the TMS peak to 0.00 ppm. Calibrate the ^{13}C spectrum by setting the $CDCl_3$ solvent peak to 77.16 ppm.
  - Integrate the peaks in the ^{1}H spectrum to determine proton ratios.

Infrared (IR) Spectroscopy

IR spectroscopy measures the vibrational frequencies of bonds within a molecule, providing a "fingerprint" that is characteristic of its functional groups.

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Rationale for Predictions: The predicted IR absorptions are based on well-established correlation tables that link specific vibrational frequencies to functional groups.

- O-H Stretch: The presence of the alcohol will result in a strong, broad absorption band in the 3200-3600 cm^{-1} region, which is characteristic of hydrogen-bonded O-H stretching.
- C-H Stretches: Two types of C-H stretching vibrations are expected: aromatic C-H stretches appearing just above 3000 cm^{-1} and aliphatic C-H stretches appearing just below 3000 cm^{-1}.
- C=C Aromatic Stretches: The phenyl rings will produce a series of medium-to-sharp absorptions in the 1450-1600 cm^{-1} region.
- C-N and C-O Stretches: The C-N stretch of the aromatic amine and the C-O stretch of the primary alcohol will appear in the fingerprint region (1000-1350 cm^{-1}). These are crucial for confirming the core structure.

Table 3: Predicted Major IR Absorptions for **2-Diphenylaminoethanol**

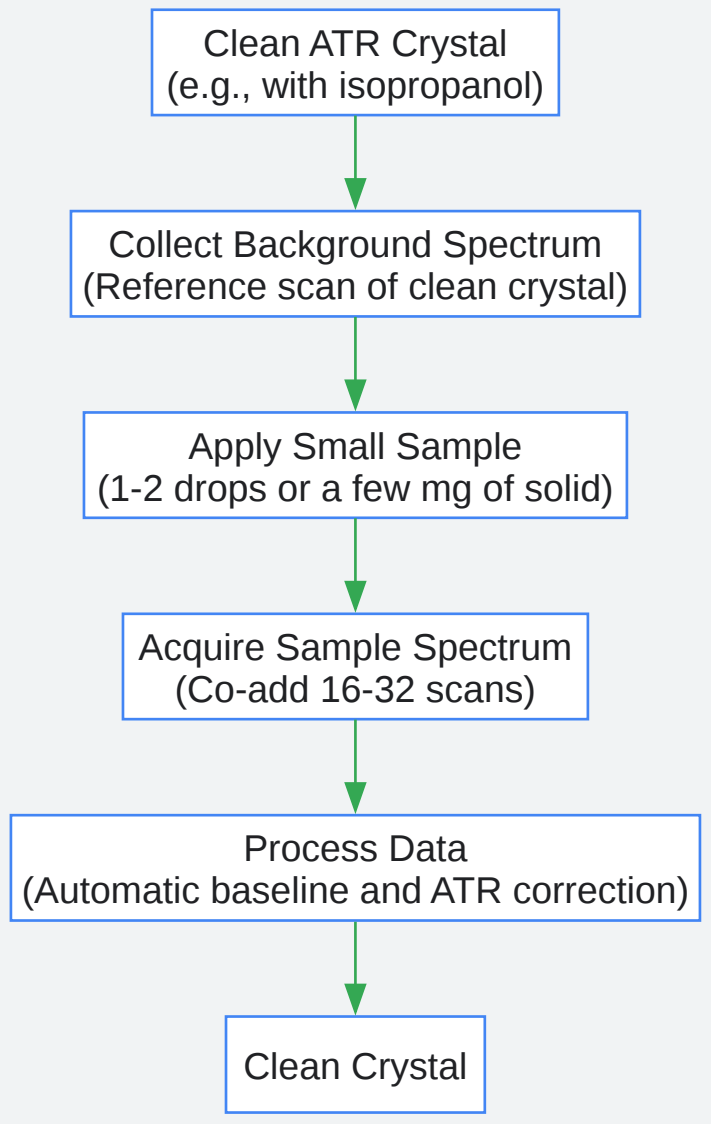
Wavenumber (cm^{-1})	Intensity	Vibrational Mode / Assignment
3200 - 3600	**Strong, Broad**	**O-H Stretch (Alcohol)**
3000 - 3100	Medium	C-H Stretch (Aromatic)
2850 - 2960	Medium	C-H Stretch (Aliphatic)
1580 - 1600	Medium-Sharp	C=C Stretch (Aromatic Ring)
1450 - 1500	Medium-Sharp	C=C Stretch (Aromatic Ring)
1250 - 1335	Strong	C-N Stretch (Aromatic Amine)
1000 - 1075	Strong	C-O Stretch (Primary Alcohol)

| 690 - 770 | Strong | C-H Out-of-plane Bend (Aromatic)|

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Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

ATR is a modern, rapid technique for acquiring IR spectra of solid or liquid samples with minimal preparation.



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Caption: Workflow for IR Spectrum Acquisition using ATR.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Use a soft tissue dampened with a volatile solvent like isopropanol to wipe the surface.

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- Background Collection: Initiate a "background" scan. This crucial step measures the spectrum of the ambient environment (air, CO_2, water vapor) and the crystal itself, which is then automatically subtracted from the sample spectrum.
- Sample Application: Place a small amount of the **2-Diphenylaminoethanol** sample (a single drop if liquid, or a few milligrams of solid) directly onto the center of the ATR crystal. If solid, use the instrument's pressure clamp to ensure good contact between the sample and the crystal.
- Sample Spectrum Acquisition: Initiate the sample scan. The instrument will typically co-add 16 to 32 scans to improve the signal-to-noise ratio.
- Data Analysis: The resulting spectrum is displayed as % Transmittance or Absorbance vs. Wavenumber (cm^{-1}). Identify the key absorption bands and compare them to the predicted values in Table 3.
- Cleanup: Thoroughly clean the ATR crystal with isopropanol to remove all traces of the sample.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural clues based on its fragmentation pattern upon ionization.

Rationale for Predictions: For **2-Diphenylaminoethanol** (Molecular Formula: $C_{14}H_{15}NO$, Molecular Weight: 213.28 g/mol), we predict the following under Electron Ionization (EI) conditions:

- Molecular Ion ($M^{+\bullet}$): A peak at m/z 213 corresponding to the intact molecule with one electron removed. Due to the presence of a single nitrogen atom, this peak adheres to the Nitrogen Rule, which states that a molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight.
- Major Fragmentation: The most characteristic fragmentation pathway for amino alcohols is alpha-cleavage—the breaking of the bond adjacent to the nitrogen atom. The loss of the largest substituent is favored. In this case, cleavage of the C-C bond in the ethanol chain is highly probable, leading to the formation of a resonance-stabilized diphenylaminomethyl

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cation. This fragment is expected to be the base peak (the most intense peak in the spectrum).

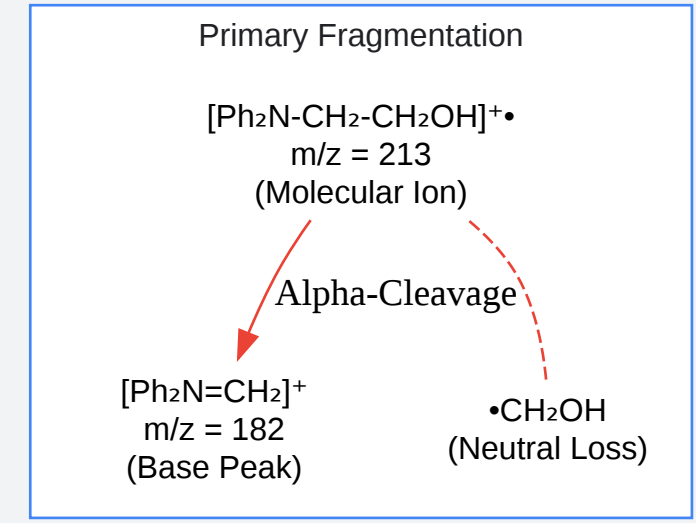
Table 4: Predicted Major Fragments in the EI Mass Spectrum of **2-Diphenylaminoethanol**

m/z	Predicted Relative Intensity	Proposed Fragment Ion
213	**Low to Medium**	**$[C_{14}H_{15}NO]^{+\bullet}$ (Molecular Ion)**
182	High (likely Base Peak)	$[C_{13}H_{12}N]^+$ (Loss of $\bullet CH_2OH$ via alpha-cleavage)

| 77 | Medium | $[C_6H_5]^+$ (Phenyl cation) |

Predicted Fragmentation Pathway

The primary fragmentation involves the cleavage of the C5-C6 bond, resulting in a highly stable cation at m/z 182.



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Caption: Predicted EI-MS Fragmentation of **2-Diphenylaminoethanol**.

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Experimental Protocol: GC-MS with Electron Ionization (EI)

This protocol is designed for the analysis of a pure, volatile compound.

- Sample Preparation:
  - Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent such as methanol or ethyl acetate.
- GC Method Setup:
  - Injector: Set to 250 °C.
  - Column: Use a standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Oven Program: Start at 100 °C, hold for 1 minute, then ramp at 20 °C/min to 280 °C and hold for 5 minutes. This program ensures the compound elutes as a sharp peak.
- MS Method Setup:
  - Ion Source: Electron Ionization (EI) at 70 eV. This standard energy level ensures reproducible fragmentation patterns that can be compared to library data.
  - Source Temperature: 230 °C.
  - Mass Range: Scan from m/z 40 to 400.
- Acquisition:
  - Inject 1 µL of the sample solution.
  - The compound will be separated from the solvent by the GC and enter the MS detector.
- Data Analysis:

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- Extract the mass spectrum from the apex of the chromatographic peak corresponding to **2-Diphenylaminoethanol**.
- Identify the molecular ion peak at m/z 213.
- Identify the base peak and other major fragments, comparing them to the predicted values in Table 4.

Integrated Spectroscopic Analysis: A Holistic Confirmation

While each spectroscopic technique provides valuable information, their combined power offers an irrefutable confirmation of molecular structure. For **2-Diphenylaminoethanol**, the analytical logic is as follows:

- Mass Spectrometry establishes the molecular weight as 213 g/mol and confirms the presence of one nitrogen atom via the Nitrogen Rule.
- Infrared Spectroscopy confirms the presence of key functional groups: an alcohol (broad O-H stretch) and aromatic rings (C=C and aromatic C-H stretches).
- ^{13}C NMR Spectroscopy confirms the carbon skeleton, showing the correct number of unique aromatic (4) and aliphatic (2) carbons.
- ^{1}H NMR Spectroscopy provides the final, detailed proof of connectivity, showing the 3:2:1 ratio of aromatic, N-CH_2, and CH_2-OH protons and their specific splitting patterns.

This integrated approach forms a self-validating system, ensuring the identity and purity of **2-Diphenylaminoethanol** for its intended scientific applications.

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